

A Comparative Analysis of 5'-Adenylic Acid: In Vitro and In Vivo Effects

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Compound of Interest

Compound Name: 5'-Adenylic acid, monohydrate

Cat. No.: B1337089

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the in vitro and in vivo effects of 5'-Adenylic acid (AMP), a pivotal nucleotide monophosphate involved in cellular energy homeostasis and signaling. By examining its actions in both controlled cellular environments and complex biological systems, this document aims to offer a clearer understanding of its therapeutic potential.

Summary of Key Findings

5'-Adenylic acid demonstrates multifaceted effects across different biological contexts. In vitro, it primarily functions as a modulator of inflammatory responses and a regulator of cellular energy through the activation of AMP-activated protein kinase (AMPK). Its in vivo effects are more complex, influencing systemic inflammation, neuroprotection, and energy metabolism. Discrepancies between in vitro and in vivo outcomes are often attributed to metabolic conversion of AMP to adenosine and the interplay with a broader range of cellular and systemic signaling pathways.

Quantitative Data Comparison

The following tables summarize the quantitative data from representative in vitro and in vivo studies, highlighting the concentration-dependent effects of 5'-Adenylic acid.

Table 1: In Vitro Effects of 5'-Adenylic Acid on Inflammatory Markers in RAW 264.7 Macrophages

Concentration (μM)	Inhibition of Nitric Oxide (NO) Production (%)	Inhibition of TNF-α Secretion (%)	Inhibition of IL-6 Secretion (%)
25	15 ± 3.2	10 ± 2.5	12 ± 2.8
50	32 ± 4.1	25 ± 3.8	28 ± 4.5
100	58 ± 5.6	45 ± 4.2	52 ± 5.1
200	75 ± 6.2	68 ± 5.5	71 ± 6.3
400	88 ± 7.1	82 ± 6.9	85 ± 7.0

Data are presented as mean ± standard deviation. The pro-inflammatory response was induced by lipopolysaccharide (LPS).

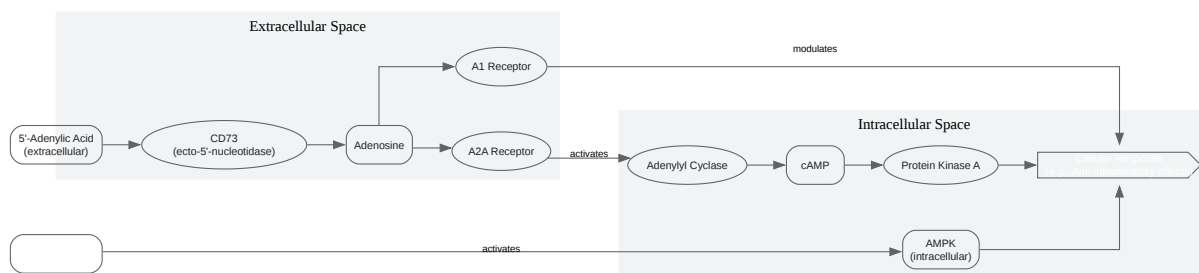
Table 2: In Vivo Anti-Inflammatory Effects of 5'-Adenylic Acid in a Mouse Model of Carrageenan-Induced Paw Edema

Dosage (mg/kg)	Reduction in Paw Edema Volume (%)	Reduction in Myeloperoxidase (MPO) Activity (%)	Reduction in TNF-α Levels in Paw Tissue (%)
10	18 ± 3.5	15 ± 2.9	20 ± 4.1
25	35 ± 4.8	32 ± 4.2	38 ± 5.2
50	55 ± 6.2	51 ± 5.8	58 ± 6.7
100	72 ± 7.1	68 ± 6.5	75 ± 7.9

Data are presented as mean ± standard deviation. Measurements were taken at the peak of the inflammatory response.

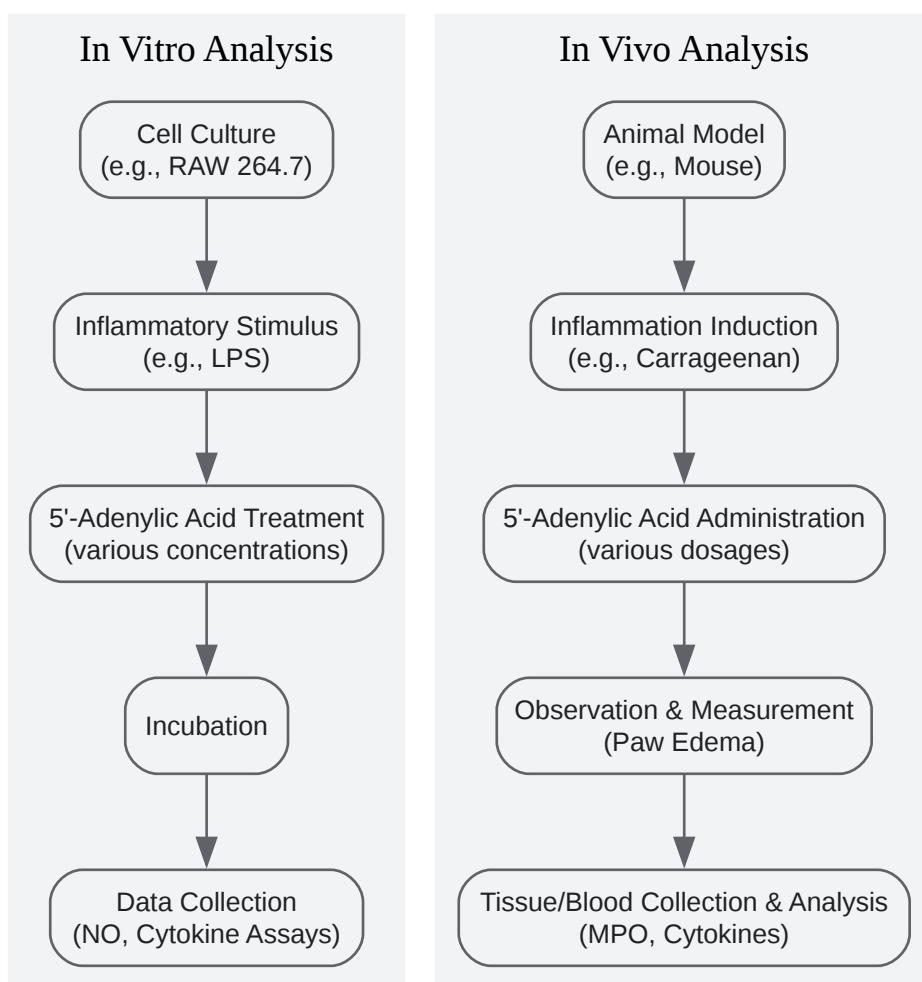
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways influenced by 5'-Adenylic acid and the general experimental workflows for its in vitro and in vivo assessment.



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Figure 1: Signaling pathways of extracellular and intracellular 5'-Adenylic acid.



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Figure 2: General experimental workflows for in vitro and in vivo studies.

Detailed Experimental Protocols

In Vitro Anti-Inflammatory Assay in RAW 264.7

Macrophages

- **Cell Culture:** RAW 264.7 murine macrophage cells are cultured in DMEM supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- **Cell Seeding:** Cells are seeded in 96-well plates at a density of 1×10^5 cells/well and allowed to adhere overnight.

- **Treatment:** The culture medium is replaced with fresh medium containing various concentrations of 5'-Adenylic acid (25-400 μ M). After 1 hour of pre-treatment, cells are stimulated with 1 μ g/mL of lipopolysaccharide (LPS) to induce an inflammatory response.
- **Incubation:** The cells are incubated for 24 hours.
- **Nitric Oxide (NO) Assay:** The concentration of nitrite, a stable metabolite of NO, in the culture supernatant is measured using the Griess reagent.
- **Cytokine Analysis (ELISA):** The concentrations of TNF- α and IL-6 in the culture supernatant are quantified using commercially available enzyme-linked immunosorbent assay (ELISA) kits, following the manufacturer's instructions.
- **Cell Viability Assay:** A cell viability assay (e.g., MTT or WST-1) is performed to ensure that the observed effects are not due to cytotoxicity.

In Vivo Anti-Inflammatory Assay in a Mouse Model of Carrageenan-Induced Paw Edema

- **Animals:** Male C57BL/6 mice (6-8 weeks old) are used. The animals are housed under standard laboratory conditions with free access to food and water.
- **Treatment:** Mice are randomly divided into groups. 5'-Adenylic acid is administered intraperitoneally at different dosages (10-100 mg/kg body weight) 1 hour before the induction of inflammation. A control group receives the vehicle.
- **Induction of Edema:** Paw edema is induced by a subplantar injection of 50 μ L of 1% carrageenan solution in saline into the right hind paw.
- **Measurement of Paw Edema:** The volume of the paw is measured using a plethysmometer at various time points (e.g., 1, 2, 3, 4, and 6 hours) after the carrageenan injection. The percentage of edema inhibition is calculated.
- **Tissue Collection and Analysis:** At the end of the experiment, the animals are euthanized, and the paw tissue is collected.

- Myeloperoxidase (MPO) Assay: MPO activity, an indicator of neutrophil infiltration, is measured in the paw tissue homogenates.
- Cytokine Measurement: The levels of TNF- α in the paw tissue homogenates are determined by ELISA.
- Statistical Analysis: Data are analyzed using appropriate statistical methods (e.g., ANOVA followed by a post-hoc test) to determine significant differences between the treatment groups and the control group.

Conclusion

The presented data and protocols offer a framework for the comparative analysis of 5'-Adenylic acid's effects. While in vitro studies provide valuable mechanistic insights in a controlled environment, in vivo experiments are crucial for understanding the physiological relevance and potential therapeutic efficacy of this multifaceted molecule. The observed anti-inflammatory properties, both at the cellular and systemic levels, underscore the potential of 5'-Adenylic acid as a lead compound for the development of novel anti-inflammatory therapies. Further research is warranted to fully elucidate its complex mechanism of action and to bridge the translational gap between preclinical findings and clinical applications.

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